

Tetraoctylammonium Bromide (TOABr): A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Tetraoctylammonium bromide

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Tetraoctylammonium bromide (TOABr) is a quaternary ammonium salt that plays an important role in a variety of chemical and pharmaceutical applications. This technical guide provides a detailed overview of its fundamental properties, molecular structure, and common applications, with a focus on data relevant to research and development.

Core Molecular and Physical Properties

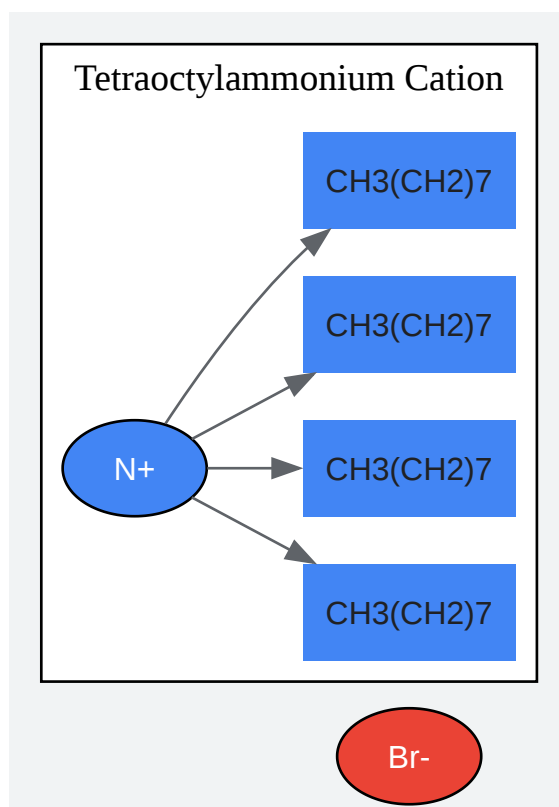
TOABr is a quaternary ammonium compound with the chemical formula $[\text{CH}_3(\text{CH}_2)_7]_4\text{NBr}$.^[1]^[2] It consists of a central nitrogen atom bonded to four octyl chains, forming a tetraoctylammonium cation, with a bromide anion.^[3]^[4] This structure gives it unique solubility characteristics, being soluble in organic solvents like chloroform and dichloromethane, while having limited solubility in water.^[4]

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₃₂ H ₆₈ BrN	[1][3][4]
Molecular Weight	546.79 g/mol	[1][2][3]
CAS Number	14866-33-2	[1]
Appearance	White to off-white crystalline powder or solid	[3][4][5]
Melting Point	95-98 °C (lit.)	[1][2][5]
Purity	≥98.0%	[3]

Structural Representation and Logic

The molecular structure of TOABr is fundamental to its function. The long, hydrophobic alkyl chains and the positively charged nitrogen atom are key to its utility as a phase transfer catalyst and surfactant.[4]



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Caption: Molecular structure of **Tetraoctylammonium Bromide (TOABr)**.

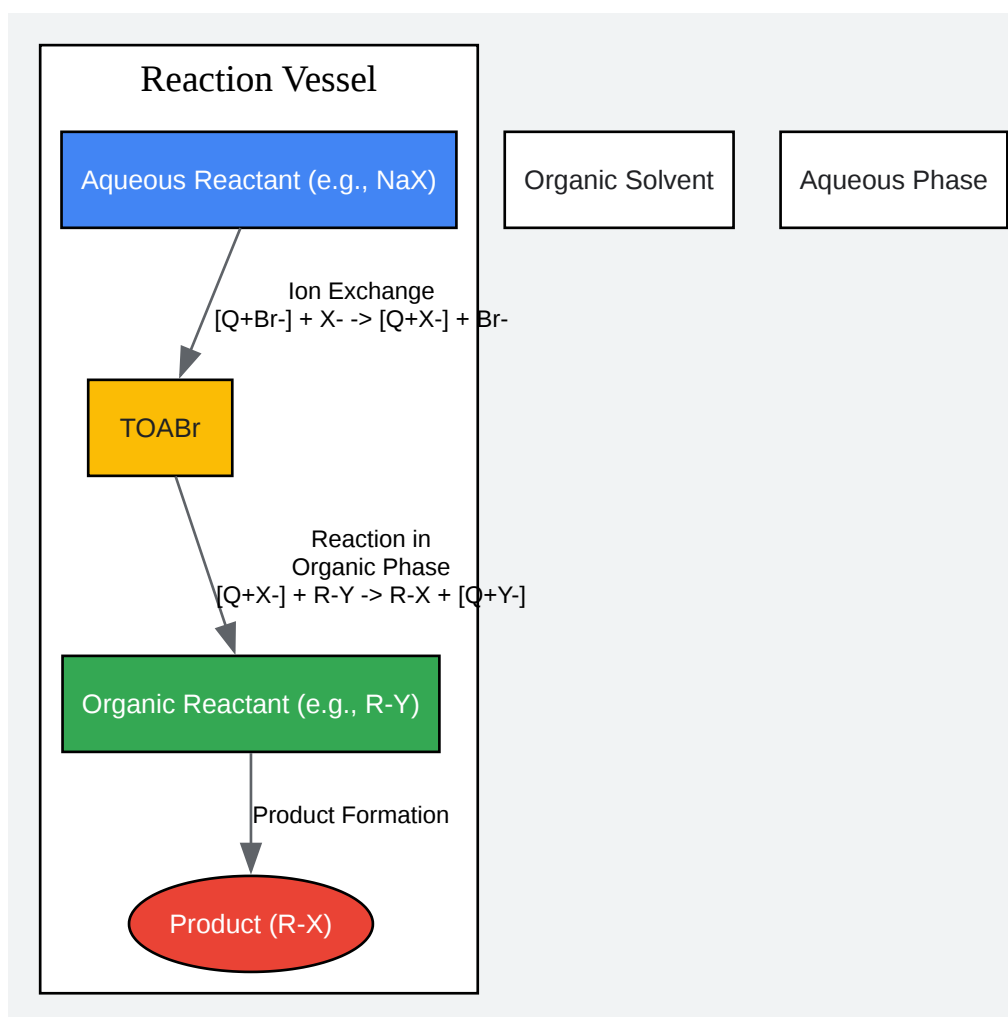
Experimental Applications and Methodologies

TOABr is widely utilized in organic synthesis and materials science. Below are summaries of key experimental applications.

Phase Transfer Catalysis

One of the primary applications of TOABr is as a phase transfer catalyst.[1][3] It facilitates the transfer of reactants between two immiscible phases, typically an aqueous and an organic phase, thereby accelerating the reaction rate.[3][4]

Experimental Workflow for a Typical Phase Transfer Catalysis Reaction:



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Caption: Generalized workflow for a phase transfer catalysis reaction using TOABr.

Nanoparticle Synthesis

TOABr is also employed as a capping agent to control the size and shape of nanoparticles during their synthesis.^[5] It is particularly used in the preparation of gold nanoparticles, where it acts as a phase transfer agent for the gold salt and stabilizes the resulting nanoparticles.^[5]

Experimental Protocol for Gold Nanoparticle Synthesis:

A common method involves the two-phase reduction of a gold salt.

- An aqueous solution of tetrachloroauric acid (HAuCl_4) is prepared.
- TOABr is dissolved in an organic solvent (e.g., toluene) and mixed with the aqueous gold salt solution.
- Vigorous stirring facilitates the transfer of the gold salt to the organic phase, mediated by TOABr.
- A reducing agent (e.g., sodium borohydride) is added to the aqueous phase.
- The reduction of the gold salt at the interface of the two phases leads to the formation of TOABr-capped gold nanoparticles in the organic phase.

Safety and Handling

TOABr is considered stable but should be handled with care as it can be incompatible with strong oxidizing agents.^[5] It is recommended to store it below $+30^\circ\text{C}$.^[5] As with any chemical reagent, appropriate personal protective equipment should be used when handling.

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